

Personal protective equipment for handling Nonadecanoic Acid

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Compound of Interest

Compound Name: Nonadecanoic Acid

Cat. No.: B056537

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Essential Safety and Handling Guide for Nonadecanoic Acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Nonadecanoic Acid** (CAS No. 646-30-0) in a laboratory setting. Adherence to these guidelines is crucial for ensuring the safety of all personnel and maintaining a secure research environment.

Hazard Identification and Personal Protective Equipment (PPE)

Nonadecanoic acid is classified as a substance that can cause skin irritation and serious eye irritation.[1][2][3] In its powdered form, it can also cause respiratory irritation.[1] Therefore, the use of appropriate personal protective equipment is mandatory to prevent exposure.

Minimum PPE Requirements:

- **Eye and Face Protection:** Safety glasses with side shields or chemical safety goggles are required at all times to prevent contact with the eyes.[3][4] A face shield may be necessary if there is a risk of splashing or significant dust generation.[3]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, must be worn.[4] Gloves should be inspected for integrity before each use and replaced if damaged.[5] Proper glove

removal technique should be followed to avoid skin contact.[5]

- Skin and Body Protection: A laboratory coat must be worn to protect skin and personal clothing.[3][4]
- Respiratory Protection: Under normal handling conditions with adequate ventilation, respiratory protection is not generally required.[4] However, if dusts or aerosols are generated, a NIOSH-approved particulate filter respirator should be used.[4][5]

Operational Plan: Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure risk and maintain the chemical's integrity.

Handling Procedures:

- Ventilation: Always work in a well-ventilated area. For procedures that may generate dust, a chemical fume hood is recommended.[4]
- Avoid Inhalation and Contact: Avoid breathing dust or aerosols.[6][7] Prevent all contact with skin and eyes.[6]
- Hygiene Practices: Wash hands thoroughly with soap and water after handling.[6][8] Do not eat, drink, or smoke in the work area.[4]
- Spill Management: In case of a spill, avoid creating dust.[5] Sweep up the solid material and place it into a suitable, closed container for disposal.[5][6]

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[5]
- Recommended long-term storage temperature is -20°C, and for short-term, 2-8°C.[5]

Emergency First-Aid Protocols

Immediate and appropriate first-aid measures are critical in the event of an exposure.

- After Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[5][6]
- After Skin Contact: Immediately remove contaminated clothing.[8] Wash the affected area with plenty of soap and water.[6] If skin irritation occurs, get medical advice.[2][3]
- After Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, also under the eyelids.[6] Remove contact lenses if present and easy to do. Continue rinsing.[3] Seek immediate medical attention.[6][8]
- After Swallowing: Do NOT induce vomiting.[8] Clean the mouth with water and seek immediate medical attention.[6]

Disposal Plan

Waste from **Nonadecanoic Acid** is classified as hazardous waste and must be disposed of accordingly.

- Waste Disposal: Dispose of the chemical and any contaminated materials in accordance with local, regional, and national regulations.[1][2] Place waste in a suitable, closed, and labeled container.
- Contaminated Packaging: Dispose of the container to a hazardous or special waste collection point.[2]

Quantitative Data Summary

The following table summarizes key quantitative data for **Nonadecanoic Acid**.

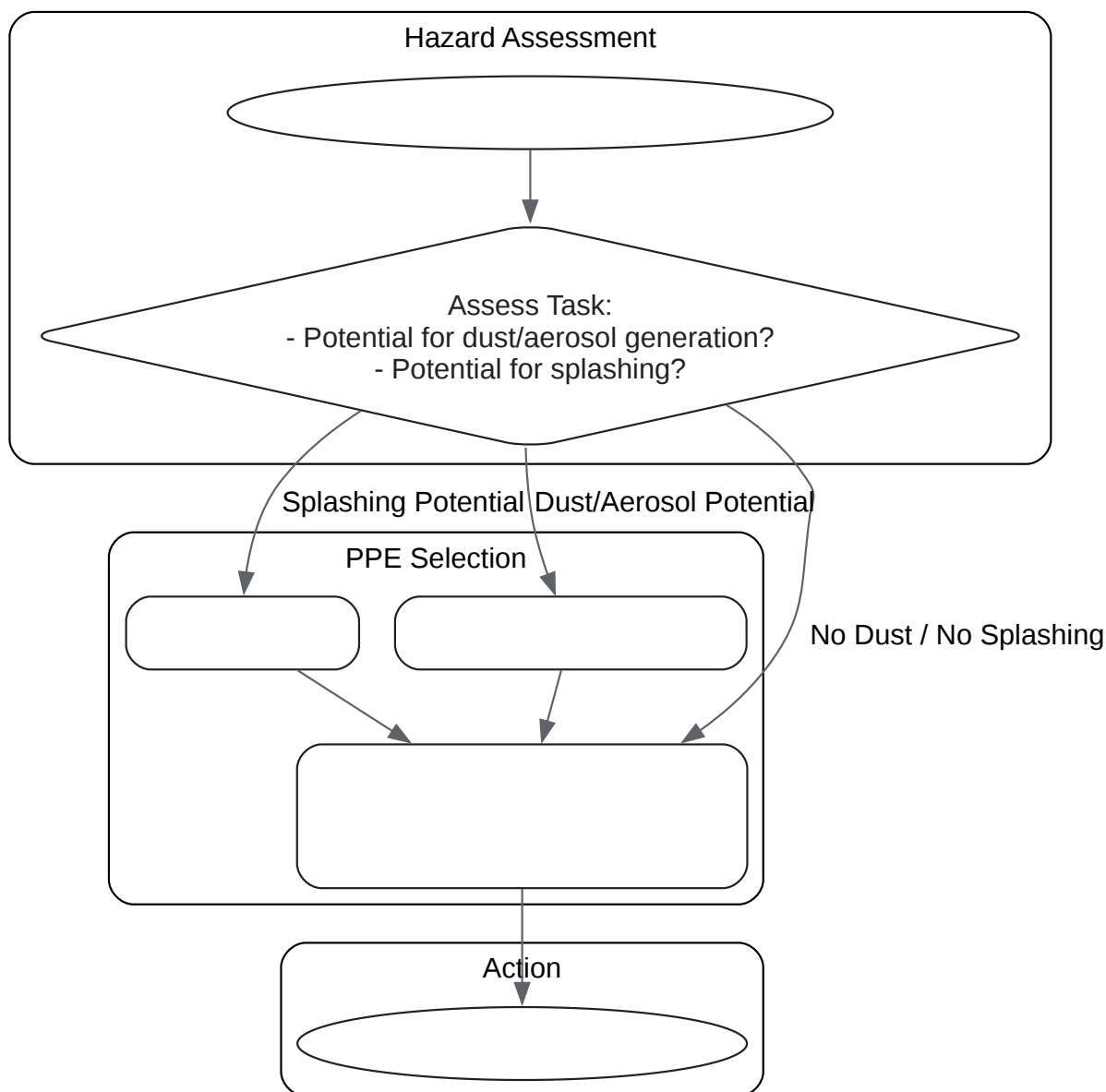
Property	Value
CAS Number	646-30-0[1]
Molecular Formula	C ₁₉ H ₃₈ O ₂ [9]
Molar Mass	298.50 g/mol [10]
Appearance	White flakes or powder[6][10]
Melting Point	68 - 70 °C (154.4 - 158 °F)[6][10]
Boiling Point	297 °C (566.6 °F) at 100 mmHg[6]
Solubility in Water	Insoluble[10]
Occupational Exposure Limits	Not established[6]

Procedural Workflow and Diagrams

Personal Protective Equipment (PPE) Selection

Workflow

The following diagram illustrates the decision-making process for selecting the appropriate PPE when handling **Nonadecanoic Acid**.



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Caption: PPE selection workflow for **Nonadecanoic Acid** handling.

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